

Proxyfan Oxalate: Solubility, Application Notes, and Protocols

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Compound of Interest

Compound Name: Proxyfan oxalate

Cat. No.: B2933410

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Abstract

Proxyfan oxalate is a potent and versatile histamine H3 receptor (H3R) ligand, exhibiting protean agonism, with activities ranging from a full agonist to an inverse agonist depending on the biological system.^[1] Its ability to modulate H3R activity makes it a valuable tool in neuroscience, metabolic disease, and inflammation research.^{[2][3]} This document provides detailed information on the solubility of **proxyfan oxalate** in common laboratory solvents, along with comprehensive protocols for its handling, storage, and use in experimental settings.

Solubility Data

Proxyfan oxalate demonstrates good solubility in both dimethyl sulfoxide (DMSO) and water, facilitating its use in a variety of in vitro and in vivo studies. The quantitative solubility data is summarized in the table below.

Solvent	Molar Solubility	Solubility (mg/mL)	Reference
DMSO	100 mM	<33.24 mg/mL	^{[4][5]}
Water	100 mM	<33.23 mg/mL	

Note: The molecular weight of **proxyfan oxalate** is 306.32 g/mol . When preparing stock solutions, it is recommended to always use the batch-specific molecular weight provided on the product vial or Certificate of Analysis.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **Proxyfan oxalate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Sterile, purified water (e.g., Milli-Q)
- Sterile polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Protocol for 100 mM DMSO Stock Solution:

- **Weighing:** Accurately weigh out the desired amount of **proxyfan oxalate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh 30.63 mg of **proxyfan oxalate** (assuming a molecular weight of 306.32 g/mol).
- **Dissolution:** Add the weighed **proxyfan oxalate** to a sterile vial. Add the appropriate volume of DMSO to achieve a final concentration of 100 mM.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C and brief sonication can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term storage (months) or at 4°C for short-term storage (days to weeks).

Protocol for 100 mM Aqueous Stock Solution:

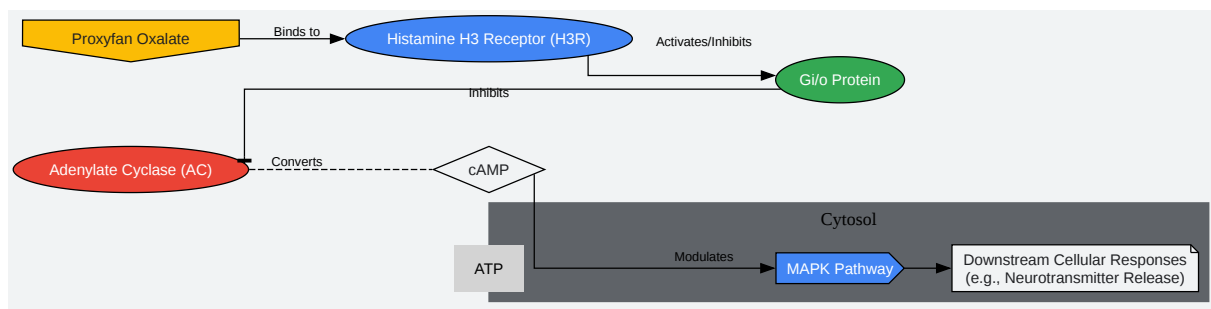
- **Weighing:** Similar to the DMSO protocol, accurately weigh the desired amount of **proxyfan oxalate**.
- **Dissolution:** Add the powder to a sterile vial and add the required volume of sterile, purified water.
- **Mixing:** Vortex the solution vigorously. As with DMSO, gentle warming and sonication can be employed to ensure complete dissolution.
- **Storage:** Store aqueous solutions in aliquots at -20°C. It is advisable to use aqueous solutions promptly after preparation.

General Handling and Storage Recommendations

- **Storage of Solid Compound:** **Proxyfan oxalate** powder should be stored desiccated at room temperature. For long-term storage, keeping it at -20°C is recommended.
- **Solution Stability:** Once in solution, repeated freeze-thaw cycles should be avoided to maintain the integrity of the compound. It is best practice to prepare fresh dilutions for experiments from the frozen stock solution.

Signaling Pathway

Proxyfan oxalate exerts its effects by modulating the histamine H3 receptor, a G protein-coupled receptor (GPCR). The H3R is primarily coupled to the Gi/o family of G proteins. The signaling cascade initiated by H3R modulation can vary depending on the specific cellular context and the protean nature of proxyfan.

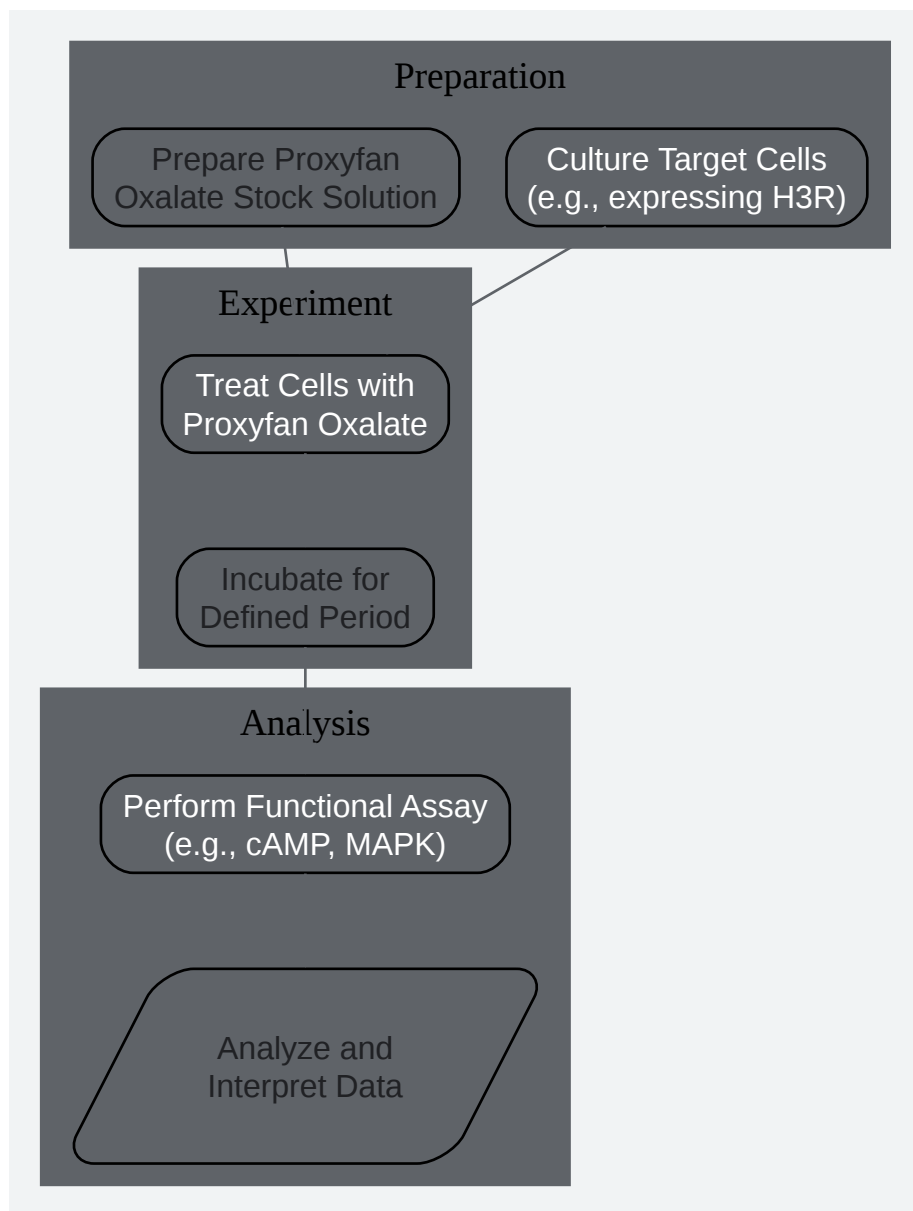


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Caption: **Proxyfan Oxalate** interaction with the H3R signaling pathway.

Experimental Workflow

The following diagram outlines a general workflow for studying the effects of **proxyfan oxalate** in a cell-based assay.



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Caption: General workflow for in vitro cell-based assays with **Proxyfan Oxalate**.

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